

Introduction: Unveiling a Privileged Scaffold in Drug Discovery

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Compound of Interest

Compound Name:	3-Bromo-5-(trifluoromethyl)pyridin-2-ol
CAS No.:	76041-73-1
Cat. No.:	B1282778

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In the landscape of modern drug development, the strategic design of molecular scaffolds is paramount to achieving desired therapeutic outcomes. Among the vast arsenal of chemical building blocks, **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** has emerged as a molecule of significant interest. Its unique trifunctionalized pyridine core presents a versatile platform for medicinal chemists to construct complex, biologically active compounds.

The strategic placement of three key functional groups underpins its utility:

- The Bromine Atom (C3): This serves as a highly efficient "handle" for a wide array of palladium-catalyzed cross-coupling reactions, enabling the facile formation of carbon-carbon and carbon-nitrogen bonds.^[1]
- The Trifluoromethyl Group (C5): The CF₃ group is a cornerstone of modern medicinal chemistry.^[2] Its strong electron-withdrawing nature and high lipophilicity can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties, often enhancing metabolic stability, binding affinity, and cell permeability.^{[2][3]}

- The 2-Hydroxyl Group: This group exists in a tautomeric equilibrium with its 2-pyridone form, 3-Bromo-5-(trifluoromethyl)pyridin-2(1H)-one. This feature provides an additional site for modification and influences the electronic properties of the entire ring system.^[1]

This guide provides an in-depth exploration of **3-Bromo-5-(trifluoromethyl)pyridin-2-ol**, offering researchers and drug development professionals a comprehensive overview of its properties, synthetic utility, and practical application, grounded in established chemical principles.

I. Physicochemical Properties and Safety Profile

A thorough understanding of a compound's physical properties and safety requirements is the foundation of sound experimental design.

Table 1: Physicochemical Data for **3-Bromo-5-(trifluoromethyl)pyridin-2-ol**

Property	Value	Source
CAS Number	76041-73-1	^[4] ^[5]
Molecular Formula	C ₆ H ₃ BrF ₃ NO	^[4] ^[5]
Molecular Weight	241.99 g/mol	^[4]
Predicted Density	1.876 g/cm ³	^[4]
Predicted Boiling Point	252.7 °C	^[4]

Handling and Safety (EHS) Considerations

As a halogenated and trifluoromethylated aromatic compound, **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** requires careful handling to ensure laboratory safety.

- Hazard Identification: The compound is classified as an irritant. It may cause skin irritation, serious eye irritation, and respiratory irritation.^[6] It is also considered harmful if swallowed or in contact with skin.^[6]^[7]
- Personal Protective Equipment (PPE): When handling this substance, wearing appropriate PPE is mandatory. This includes chemical-resistant gloves, safety goggles with side-shields,

and a lab coat.[8] All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of dust or fumes.[8]

- Storage: The compound should be stored in a tightly closed container in a dry, well-ventilated place. It is incompatible with strong oxidizing agents, strong acids, and strong bases.[6]
- First Aid Measures:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[7]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical advice from an ophthalmologist.[7]
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[6]
 - Ingestion: Rinse mouth with water and call a poison center or doctor if you feel unwell.[7]

II. Core Synthetic Applications: Palladium-Catalyzed Cross-Coupling

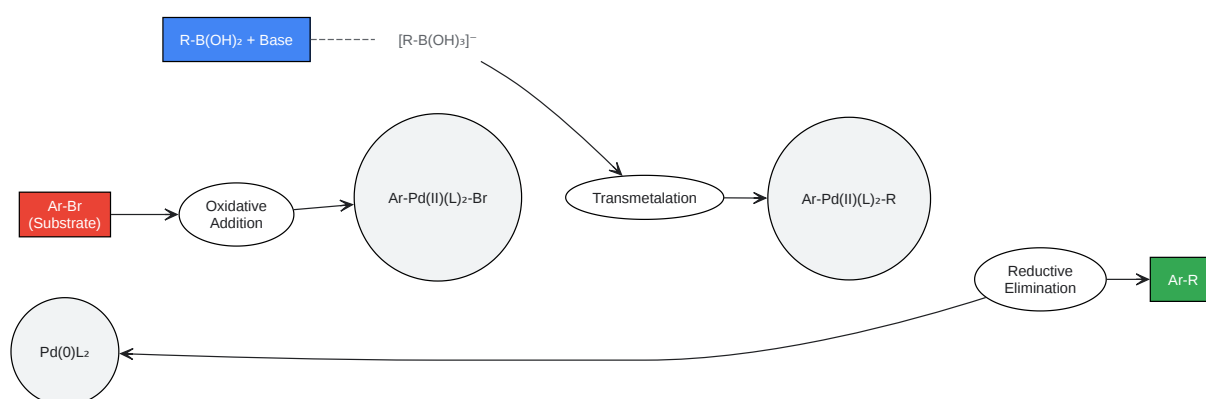
The synthetic power of **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** lies in its C-Br bond, which is an ideal substrate for palladium-catalyzed cross-coupling reactions. These reactions are cornerstones of modern organic synthesis, enabling the construction of complex molecular architectures under relatively mild conditions.[9]

A. Suzuki-Miyaura Coupling: Forging C-C Bonds

The Suzuki-Miyaura reaction is one of the most powerful and widely used methods for forming carbon-carbon bonds, typically between an organohalide and an organoboron compound.[10] [11] Coupling **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** with various aryl or heteroaryl boronic acids allows for the synthesis of a diverse library of biaryl and heteroaryl-pyridine derivatives.

The catalytic cycle involves three primary steps: oxidative addition of the aryl bromide to a Pd(0) complex, transmetalation with the activated boronic acid, and reductive elimination to

yield the final product and regenerate the Pd(0) catalyst. The choice of base is critical for activating the boronic acid, which facilitates the transmetalation step.^[10]



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Figure 1: Generalized catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

This protocol provides a robust starting point for the coupling of **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** with a generic arylboronic acid. Optimization may be required based on the specific boronic acid used.

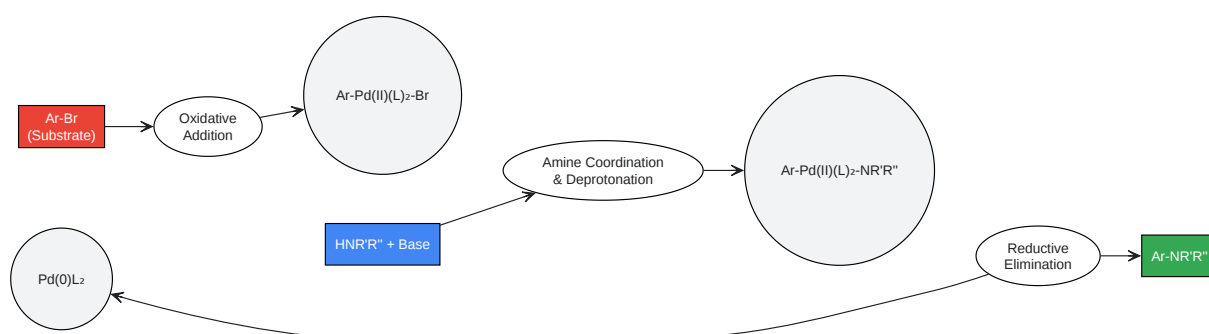
- **Reaction Setup:** To an oven-dried Schlenk flask, add **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** (1.0 equiv.), the desired arylboronic acid (1.2 equiv.), and a suitable base such as K₃PO₄ or K₂CO₃ (2.0 equiv.).
- **Catalyst Addition:** Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (2.5 mol%).^[12]

- Inert Atmosphere: Seal the flask, and evacuate and backfill with an inert gas (e.g., Argon or Nitrogen) three times.
- Solvent Addition: Add a degassed solvent mixture, such as 1,4-dioxane and water (4:1 ratio), via syringe.[12] The typical concentration is 0.1 M with respect to the limiting reagent.
- Reaction: Heat the mixture with vigorous stirring to 90-100 °C. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent like ethyl acetate and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the desired coupled product.[13]

B. Buchwald-Hartwig Amination: Crafting C-N Bonds

The Buchwald-Hartwig amination is an indispensable tool for forming carbon-nitrogen bonds, a linkage central to a vast number of pharmaceuticals.[9][14] This reaction allows for the coupling of **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** with a wide range of primary and secondary amines.

The mechanism is analogous to the Suzuki coupling, involving the oxidative addition of the aryl bromide to Pd(0).[9] The amine then coordinates to the palladium center, and a strong, non-nucleophilic base facilitates its deprotonation to form a palladium-amido complex. The final, crucial step is reductive elimination, which forms the C-N bond and regenerates the active Pd(0) catalyst.[14] The choice of a sterically hindered phosphine ligand is often critical to facilitate the reductive elimination step, especially with challenging substrates.[15]



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Figure 2: Generalized catalytic cycle for the Buchwald-Hartwig amination reaction.

This general procedure can be adapted for coupling various primary or secondary amines with **3-Bromo-5-(trifluoromethyl)pyridin-2-ol**.

- **Reaction Setup:** To an oven-dried Schlenk tube containing a magnetic stir bar, add the palladium precursor (e.g., Pd₂(dba)₃, 2 mol%) and a suitable phosphine ligand (e.g., XPhos or RuPhos, 4 mol%).^[14]
- **Inert Atmosphere:** Seal the tube, and evacuate and backfill with an inert gas (Argon or Nitrogen) three times.
- **Reagent Addition:** Under the inert atmosphere, add the base (e.g., Sodium tert-butoxide or LiHMDS, 1.4 equiv.), followed by **3-Bromo-5-(trifluoromethyl)pyridin-2-ol** (1.0 equiv.).^[14]^[16]
- **Solvent and Amine Addition:** Add an anhydrous, degassed solvent (e.g., toluene or dioxane) via syringe to a concentration of 0.1-0.2 M. Finally, add the amine coupling partner (1.2

equiv.) via syringe.[15]

- Reaction: Seal the tube tightly and heat the mixture with vigorous stirring at 80-110 °C. Monitor the reaction progress by TLC or LC-MS.[15]
- Work-up: Upon completion, cool the reaction to room temperature. Quench carefully with a saturated aqueous solution of ammonium chloride (NH₄Cl) and extract the product with an organic solvent (e.g., ethyl acetate or CH₂Cl₂).[16]
- Purification: Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

III. Product Characterization: A Spectroscopic Profile

Unambiguous characterization of the resulting products is essential. While specific shifts will vary, a general spectroscopic profile can be predicted for derivatives of **3-Bromo-5-(trifluoromethyl)pyridin-2-ol**.

- ¹H NMR: Protons on the pyridine ring will appear in the aromatic region, with their chemical shifts and coupling patterns dictated by the newly introduced substituent.
- ¹⁹F NMR: A strong singlet corresponding to the -CF₃ group is expected. The chemical shift of this signal can provide information about the electronic environment of the pyridine ring.[17]
- ¹³C NMR: The spectrum will show signals for the pyridine carbons. The carbon attached to the fluorine atoms will appear as a quartet due to C-F coupling.[17]
- Mass Spectrometry (MS): The mass spectrum will show a characteristic molecular ion peak (M⁺) or protonated molecular ion peak ([M+H]⁺), which can be used to confirm the molecular weight of the synthesized compound.

Conclusion

3-Bromo-5-(trifluoromethyl)pyridin-2-ol is a quintessential example of a modern building block, engineered for versatility and efficiency in synthetic chemistry. Its strategically placed functional groups provide a reliable and predictable platform for generating molecular diversity

through robust and well-understood cross-coupling methodologies like the Suzuki-Miyaura and Buchwald-Hartwig reactions. For researchers in medicinal chemistry and drug discovery, a thorough understanding of this scaffold's reactivity and handling provides a powerful tool for the rapid development of novel therapeutic candidates.

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